

An In-depth Technical Guide to 18:0 EPC Chloride

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Compound of Interest

Compound Name: 18:0 EPC chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **18:0 EPC chloride**, a synthetic cationic phospholipid with significant applications in research and pharmaceutical development. This document details its chemical properties, applications, and relevant experimental methodologies.

Core Concepts and Properties

18:0 EPC chloride, chemically known as 1,2-distearoyl-sn-glycero-3-ethylphosphocholine chloride, is a cationic derivative of phospholipids.^{[1][2][3]} It is characterized by two 18-carbon saturated fatty acid tails (stearic acid).^{[1][2]} This structure imparts unique properties, making it a valuable tool in various biological and pharmaceutical applications. A key feature of **18:0 EPC chloride** is its low toxicity and biodegradability, as it is composed of biological metabolites linked by ester bonds.^{[1][2][3][4]}

Chemical and Physical Properties

The fundamental properties of **18:0 EPC chloride** are summarized in the table below. This data is essential for its handling, formulation, and application in experimental settings.

Property	Value	References
Synonyms	1,2-distearoyl-sn-glycero-3-ethylphosphocholine (chloride salt), 18:0 EPC (chloride)	[2][3]
CAS Number	328268-13-9	[1][2]
Molecular Formula	C46H93ClNO8P	[1][2][5]
Molecular Weight	854.66 g/mol	[2][6]
Appearance	Powder	[7]
Purity	>99% (TLC)	[4][7][8]
Storage Temperature	-20°C	[1][2][4][7][8]
Solubility	Soluble in chloroform	[4][5]

Applications in Research and Drug Development

18:0 EPC chloride's cationic nature and lipid structure make it suitable for a range of applications, primarily centered around the delivery of therapeutic molecules and the modulation of immune responses.

Liposome Preparation and Drug Delivery

18:0 EPC chloride is frequently used in the preparation of liposomes, which are artificial vesicles used to deliver drugs and other active agents to cells.[4][8] Its cationic charge facilitates interaction with negatively charged cell membranes, potentially enhancing cellular uptake. It can be a component of lipid nanoparticles for various delivery applications.[7]

Vaccine Adjuvant

Cationic lipids, including **18:0 EPC chloride**, are recognized for their role as co-adjuvants in vaccines, where they can enhance the immunogenicity of antigens.[7] They have been shown to upregulate the co-stimulatory molecules CD80 and CD86, which are crucial for T-cell activation and the initiation of an adaptive immune response.[7]

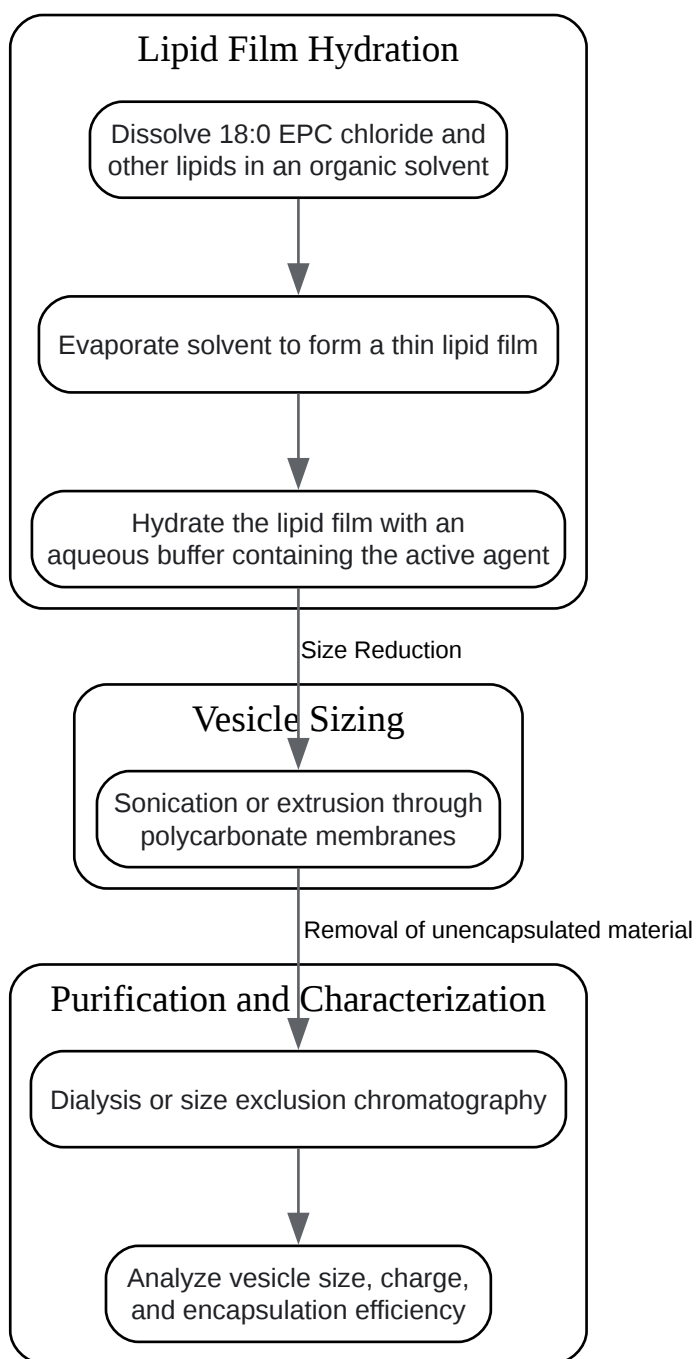
Antimicrobial Research

A notable application of **18:0 EPC chloride** is in antimicrobial research. It has been demonstrated to significantly improve the efficacy of eugenol, a natural antimicrobial compound, against *Escherichia coli*.^[6] This synergistic effect is observed at critical concentrations of **18:0 EPC chloride**, ranging from 2.34 to 2.93 μM .^[6]

Experimental Protocols and Methodologies

General Liposome Preparation Workflow

The following diagram illustrates a general workflow for the preparation of liposomes incorporating **18:0 EPC chloride**. The specific ratios of lipids and the choice of extrusion pore size would need to be optimized for the intended application.



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